

A Technical Guide to Trimethylamine-d9 Hydrochloride for Researchers

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Compound of Interest

Compound Name: Trimethylamine-d9 Hydrochloride

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **Trimethylamine-d9 Hydrochloride**, a critical reagent in metabolic and analytical research. This document outlines its commercial availability, key technical specifications, and detailed protocols for its application in quantifying trimethylamine N-oxide (TMAO), a metabolite of significant interest in cardiovascular and metabolic disease research.

Commercial Availability and Specifications

Trimethylamine-d9 Hydrochloride is available from several reputable commercial suppliers. While specifications may vary, typical product offerings are summarized below. Researchers are advised to consult the suppliers' certificates of analysis for lot-specific details.

Supplier	CAS Number	Molecular Weight (g/mol)	Purity (Typical)	Isotopic Enrichment (Typical)
Sigma-Aldrich	18856-86-5	104.63	≥98%	99 atom % D
Cambridge Isotope Laboratories, Inc.	18856-86-5	104.63	≥98%	99 atom % D
Toronto Research Chemicals	18856-86-5	104.63	>95% (HPLC)	Not specified
Cayman Chemical	18856-86-5	104.63	≥98%	Not specified
Santa Cruz Biotechnology	18856-86-5	104.63	Not specified	Not specified

Table 1: Commercial Suppliers and Typical Specifications of **Trimethylamine-d9 Hydrochloride**. This table provides a summary of key specifications from various commercial suppliers.

Physicochemical Properties

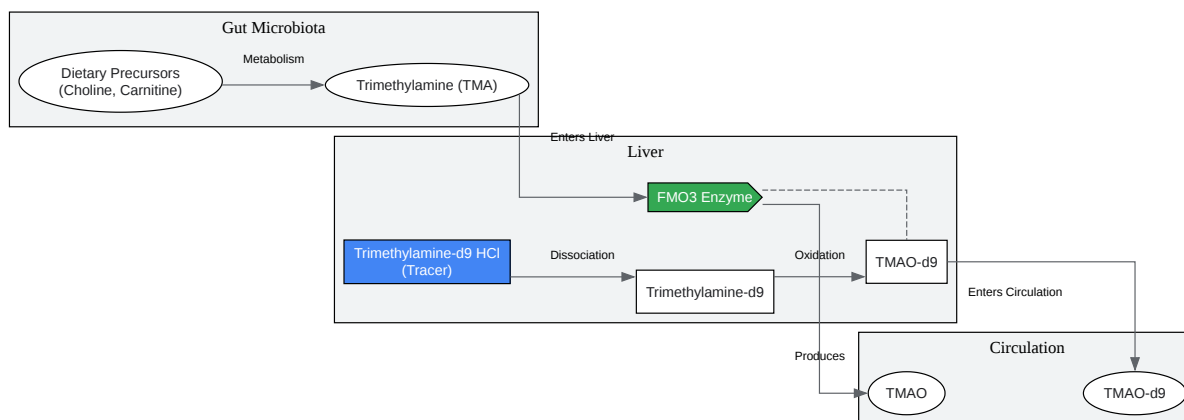
Understanding the physical and chemical properties of **Trimethylamine-d9 Hydrochloride** is crucial for its proper handling, storage, and use in experimental settings.

Property	Value
Appearance	White to off-white solid
Melting Point	283-284 °C[1]
Solubility	Soluble in methanol[2] and water.
Storage	Recommended storage at 4°C.[3][4]

Table 2: Physicochemical Properties of **Trimethylamine-d₉ Hydrochloride**. This table outlines the key physical and chemical characteristics of the compound.

Application in Metabolic Research: The TMA to TMAO Pathway

Trimethylamine-d₉ Hydrochloride is an invaluable tool for tracing the metabolic pathway from trimethylamine (TMA) to trimethylamine N-oxide (TMAO). This conversion is primarily catalyzed by the flavin-containing monooxygenase 3 (FMO3) enzyme in the liver.^[5] Elevated levels of TMAO have been associated with an increased risk of cardiovascular diseases. The use of the deuterated standard allows for precise tracking and quantification of this metabolic conversion.



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Figure 1: Metabolic Pathway of TMA to TMAO. This diagram illustrates the conversion of dietary precursors to TMA by gut microbiota, followed by the FMO3-catalyzed oxidation of TMA to TMAO in the liver, a pathway often studied using **Trimethylamine-d9 Hydrochloride** as a tracer.

Experimental Protocol: Quantification of TMAO in Plasma by LC-MS/MS

The following protocol is a widely accepted method for the quantification of TMAO in plasma samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Trimethylamine-d9 Hydrochloride** as an internal standard.

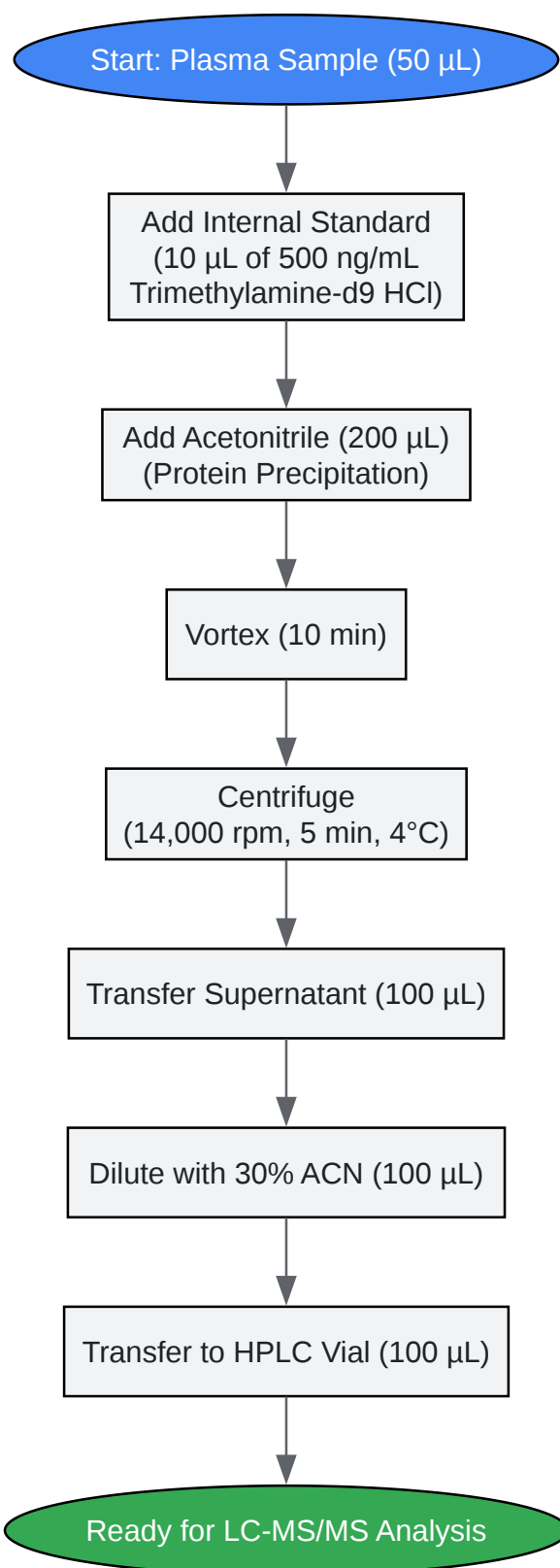
Materials and Reagents

- Plasma samples
- **Trimethylamine-d9 Hydrochloride** (Internal Standard, IS)
- Acetonitrile (ACN)
- Methanol
- Formic acid
- Ultrapure water
- Microcentrifuge tubes
- HPLC vials

Sample Preparation

- Aliquoting: Aliquot 50 µL of plasma sample into a microcentrifuge tube.
- Internal Standard Spiking: Add 10 µL of a 500 ng/mL solution of **Trimethylamine-d9 Hydrochloride** (IS) in methanol to each plasma sample.

- Protein Precipitation: Add 200 μ L of acetonitrile (ACN) to the sample mixture to precipitate proteins.
- Vortexing: Vortex the mixture for 10 minutes at room temperature.
- Centrifugation: Centrifuge the samples at 14,000 rpm for 5 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer 100 μ L of the supernatant to a new microcentrifuge tube.
- Dilution: Add 100 μ L of 30% ACN in water to the supernatant.
- Transfer to Vial: Transfer 100 μ L of the final mixture into an HPLC vial for analysis.



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Figure 2: Sample Preparation Workflow. This diagram outlines the key steps for preparing plasma samples for TMAO quantification using LC-MS/MS.

LC-MS/MS Conditions

- LC System: Agilent 1290 Infinity II HPLC or equivalent.
- Column: Waters BEH HILIC column (2.1 × 100 mm, 1.7 μm) or equivalent.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL.
- Column Temperature: 40°C.
- Mass Spectrometer: AB Sciex QTrap 6500+ or equivalent.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Monitored Transitions:
 - TMAO: m/z 76.2 → 58.2
 - Trimethylamine-d9 (IS): m/z 85.3 → 66.2
- Collision Energy: Optimized for the specific instrument, typically around 20-30 eV.

Conclusion

Trimethylamine-d9 Hydrochloride is an essential tool for researchers investigating the role of the gut microbiome and its metabolites in health and disease. Its use as an internal standard ensures accurate and reliable quantification of TMAO, a key biomarker in cardiovascular and metabolic research. The protocols and data presented in this guide are intended to facilitate the effective use of this important compound in the laboratory.

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